

Technical Guide: Solubility and Stability of (5-Chlorothiazol-2-YL)methanamine

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Compound of Interest

Compound Name: (5-Chlorothiazol-2-YL)methanamine
CAS No.: 1187932-87-1; 1187933-28-3
Cat. No.: B3013318

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the known and predicted solubility and stability characteristics of **(5-Chlorothiazol-2-YL)methanamine** and its hydrochloride salt. Due to the limited availability of specific experimental data for this compound, this guide synthesizes information from related chemical structures, including other chlorinated thiazole derivatives and primary amines. It outlines detailed experimental protocols for determining aqueous and organic solvent solubility, as well as for conducting forced degradation studies to assess the compound's intrinsic stability under various stress conditions. This document is intended to serve as a foundational resource for researchers and professionals involved in the development and handling of **(5-Chlorothiazol-2-YL)methanamine**, enabling them to design appropriate formulation strategies and ensure its quality and efficacy.

Introduction

(5-Chlorothiazol-2-YL)methanamine is a heterocyclic amine containing a chlorinated thiazole moiety. Such structures are of interest in medicinal chemistry and drug development due to their potential biological activities. A thorough understanding of the physicochemical properties, particularly solubility and stability, is paramount for the successful development of any new chemical entity. This guide addresses the core requirements for characterizing **(5-Chlorothiazol-2-YL)methanamine** by providing a framework for its evaluation.

Chemical Structure:

(5-Chlorothiazol-2-YL)methanamine

The primary form available for research is often the hydrochloride salt, **(5-Chlorothiazol-2-YL)methanamine** hydrochloride (CAS RN: 1187932-87-1), which is a solid and recommended to be stored under refrigeration.

Solubility Profile

While specific quantitative solubility data for **(5-Chlorothiazol-2-YL)methanamine** is not readily available in the public domain, its solubility can be predicted based on its chemical structure and the properties of analogous compounds. As a primary amine, its solubility is expected to be significantly influenced by pH.

Table 1: Predicted Solubility of **(5-Chlorothiazol-2-YL)methanamine**

Solvent System	Predicted Solubility	Rationale
Aqueous Media		
Purified Water	Low to Moderate	The presence of the amine group allows for hydrogen bonding, but the chlorinated thiazole ring is relatively nonpolar.
Acidic Buffer (e.g., pH 1-4)	High	Protonation of the primary amine to form a more soluble salt.
Neutral Buffer (e.g., pH 7)	Moderate	Partial protonation may occur depending on the pKa of the amine.
Basic Buffer (e.g., pH 9-12)	Low	The free base form is less polar and therefore less soluble in aqueous media.
Organic Solvents		
Methanol	Soluble	Polar protic solvent capable of hydrogen bonding.
Ethanol	Soluble	Polar protic solvent.
Acetonitrile	Moderately Soluble	Polar aprotic solvent.
Dichloromethane	Sparingly Soluble	Nonpolar aprotic solvent.
Chloroform	Sparingly Soluble	Nonpolar aprotic solvent.
Diethyl Ether	Sparingly Soluble	Nonpolar aprotic solvent.

Experimental Protocol: Solubility Determination

To obtain quantitative solubility data, the following experimental protocol is recommended.

Materials and Equipment

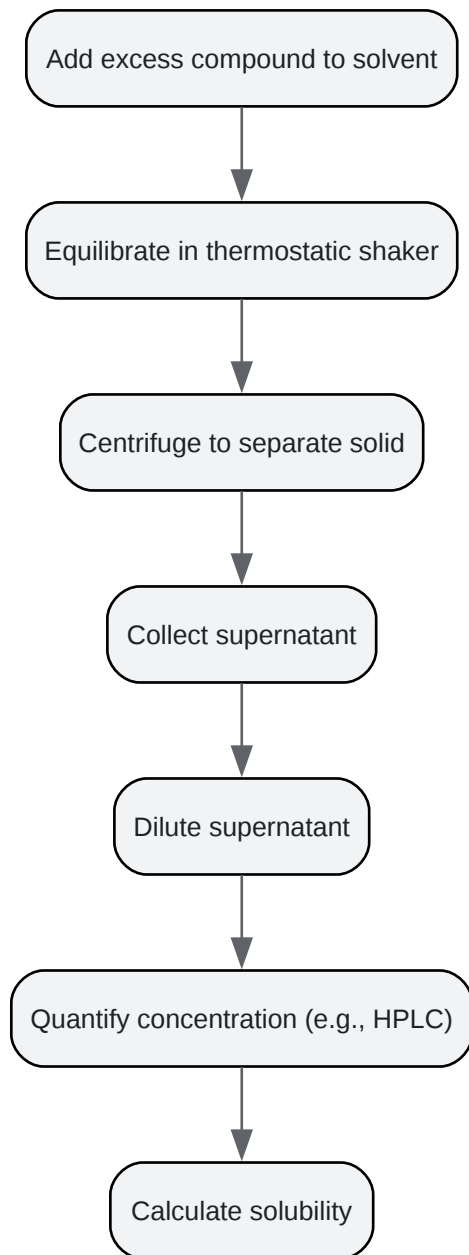
- **(5-Chlorothiazol-2-YL)methanamine** (or its hydrochloride salt)
- Calibrated analytical balance
- Vortex mixer
- Thermostatic shaker
- Centrifuge
- HPLC with UV detector or other suitable analytical instrumentation
- pH meter
- Glass vials
- Solvents of interest (e.g., purified water, buffered solutions at various pH levels, methanol, ethanol, etc.)

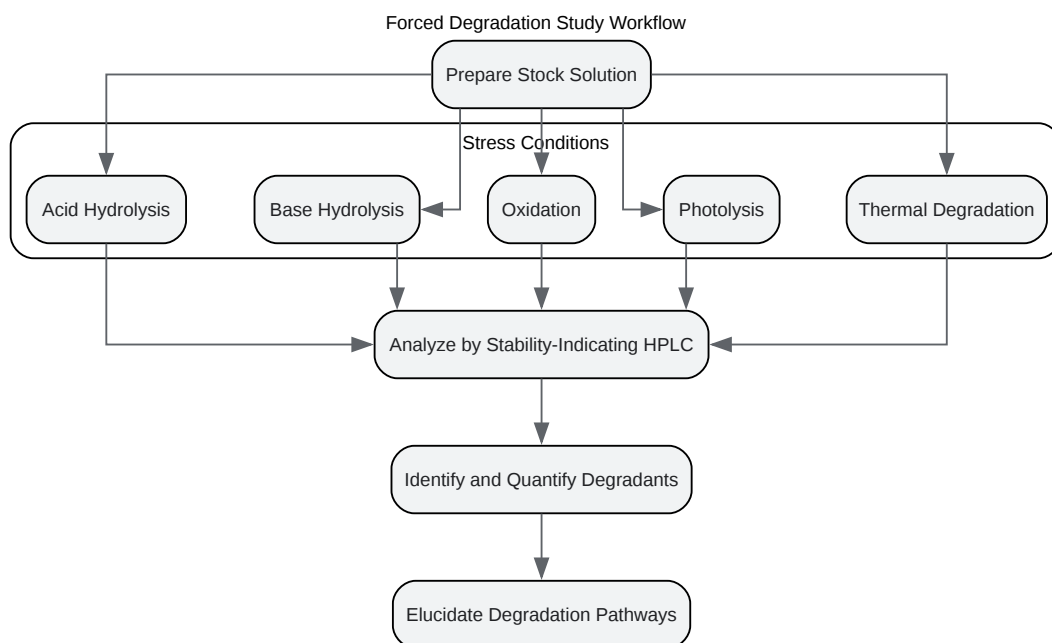
Method: Shake-Flask Method

- Add an excess amount of **(5-Chlorothiazol-2-YL)methanamine** to a known volume of the desired solvent in a glass vial.
- Seal the vial to prevent solvent evaporation.
- Place the vial in a thermostatic shaker set to a constant temperature (e.g., 25 °C or 37 °C).
- Shake the mixture until equilibrium is reached (typically 24-48 hours).
- After equilibration, centrifuge the sample to separate the undissolved solid.
- Carefully withdraw an aliquot of the supernatant.
- Dilute the supernatant with a suitable solvent to a concentration within the calibrated range of the analytical method.
- Quantify the concentration of the dissolved compound using a validated analytical method (e.g., HPLC-UV).

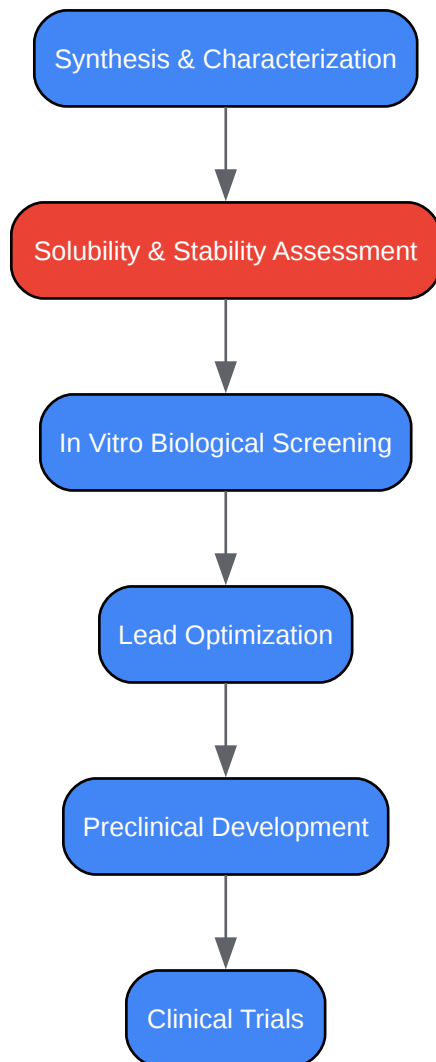
- Express the solubility in units such as mg/mL or mol/L.

Workflow for Solubility Determination





Drug Development Logical Pathway



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